

An In-depth Technical Guide to Methyl 5-chloro-2-iodobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 5-chloro-2-iodobenzoate**

Cat. No.: **B1290573**

[Get Quote](#)

This technical guide provides comprehensive information on the chemical properties, synthesis, and applications of **Methyl 5-chloro-2-iodobenzoate**, a key building block in pharmaceutical and material science research. The document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical Properties and Data

Methyl 5-chloro-2-iodobenzoate is a halogenated aromatic ester. Its molecular structure, featuring a methyl ester, a chlorine atom, and an iodine atom on a benzene ring, makes it a versatile intermediate in organic synthesis.^[1] The iodine atom, in particular, serves as a reactive site for various palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and Heck couplings.^[2]

Property	Value	Reference
Molecular Formula	C ₈ H ₆ ClIO ₂	[3]
Molecular Weight	296.49 g/mol	[3]
CAS Number	289039-82-3	[3]
Appearance	Solid	
Purity	Typically ≥97%	[3]

Synthesis of Methyl 5-chloro-2-iodobenzoate

The synthesis of **Methyl 5-chloro-2-iodobenzoate** can be achieved through a multi-step process starting from methyl anthranilate. This pathway involves an iodination reaction, followed by a Sandmeyer reaction to introduce the chloro group, yielding the target molecule.

[4]

Experimental Protocol: Synthesis via Iodination and Sandmeyer Reaction

This protocol is adapted from patent literature describing the synthesis of 2-chloro-5-iodobenzoic acid, where **Methyl 5-chloro-2-iodobenzoate** is a key intermediate.[4][5][6]

Step 1: Iodination of Methyl Anthranilate

- In a suitable reaction vessel, dissolve potassium iodide (185.84 g) and potassium iodate (106.64 g) in water (450.8 g) with stirring.
- To this solution, add methyl anthranilate (230 g).
- A mixture of dichloromethane (100.99 g) and glacial acetic acid (147 g) is then added dropwise over 1 hour. The temperature should be maintained below 45°C during the addition.
- After the addition is complete, stir the mixture for 30 minutes.
- Heat the reaction to 55°C and maintain for 3 hours.
- Cool the reaction mixture to below 25°C and add dichloromethane (404 g) in portions.
- Allow the layers to separate, collect the organic layer. The aqueous layer can be extracted with additional dichloromethane to maximize yield.
- The combined organic layers are distilled to remove the solvent, yielding the crude methyl 2-amino-5-iodobenzoate.

Step 2: Sandmeyer Reaction to form **Methyl 5-chloro-2-iodobenzoate**

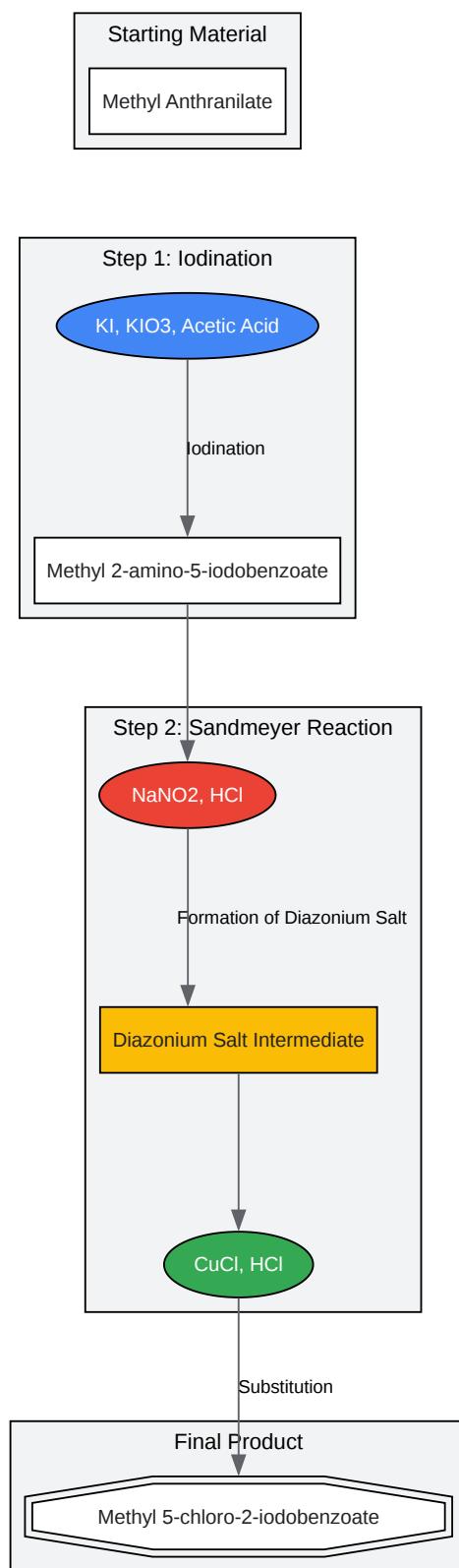
- Prepare a solution of the crude methyl 2-amino-5-iodobenzoate in a mixture of water and hydrochloric acid.
- Cool the solution to 0-5°C in an ice bath.
- A solution of sodium nitrite in water is then added dropwise while maintaining the temperature between 0-5°C to form the diazonium salt.
- In a separate flask, prepare a solution of cuprous chloride in hydrochloric acid.
- The freshly prepared diazonium salt solution is then added dropwise to the cuprous chloride solution.
- The reaction mixture is stirred, and the temperature is gradually raised to allow for the conversion to **Methyl 5-chloro-2-iodobenzoate**.
- Upon completion of the reaction, the product is extracted with an organic solvent such as dichloromethane.
- The organic layer is washed, dried, and the solvent is evaporated to yield the crude **Methyl 5-chloro-2-iodobenzoate**.

Step 3: Purification

The crude product can be purified by techniques such as recrystallization or column chromatography to achieve the desired purity for subsequent applications.

Synthetic Pathway Overview

The following diagram illustrates the key steps in the synthesis of **Methyl 5-chloro-2-iodobenzoate** starting from Methyl Anthranilate.

[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Methyl 5-chloro-2-iodobenzoate**.

Applications in Research and Development

Methyl 5-chloro-2-iodobenzoate is a valuable intermediate in the synthesis of a variety of complex organic molecules. Its primary applications are in:

- Pharmaceutical Synthesis: It serves as a precursor for the synthesis of active pharmaceutical ingredients (APIs), including nonsteroidal anti-inflammatory drugs (NSAIDs).
[\[1\]](#)[\[7\]](#)
- Material Science: The compound is used in the development of novel organic electronic materials and functional polymers due to the influence of its halogen substituents on the electronic and optical properties of these materials.[\[7\]](#)
- Agrochemicals: It is a building block for the creation of new herbicides, insecticides, and fungicides.

This technical guide provides a foundational understanding of **Methyl 5-chloro-2-iodobenzoate**. For further details on analytical methods and specific applications, consulting the referenced literature is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. calpaclab.com [calpaclab.com]
- 4. CN104086361A - Preparation method of 2-chloro-5-iodobenzoic acid - Google Patents
[patents.google.com]
- 5. CN104193616A - A synthetic method of 2-chloro-5-iodobenzoic acid - Google Patents
[patents.google.com]

- 6. Preparation method of 2-chloro-5-iodobenzoic acid - Eureka | Patsnap
[eureka.patsnap.com]
- 7. nbinno.com [nbino.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 5-chloro-2-iodobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290573#methyl-5-chloro-2-iodobenzoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com